

Physicochemical Properties of (S)-beta-Proline: An In-depth Technical Guide

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Compound of Interest

Compound Name: (S)-Pyrrolidine-3-carboxylic acid

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(S)-beta-Proline, also known as **(S)-pyrrolidine-3-carboxylic acid**, is a non-proteinogenic amino acid that serves as a valuable building block in medicinal chemistry and drug development. Its unique structural features, differing from its alpha-amino acid counterpart, L-proline, impart distinct conformational constraints and physicochemical properties that are of significant interest in the design of novel therapeutics and catalysts. This technical guide provides a comprehensive overview of the core physicochemical properties of (S)-beta-proline, detailed experimental protocols for their determination, and a visualization of a key experimental workflow.

Core Physicochemical Data

The fundamental physicochemical properties of (S)-beta-Proline are summarized in the table below, providing a consolidated resource for researchers.

Property	Value	Reference
Molecular Formula	<chem>C5H9NO2</chem>	[1]
Molecular Weight	115.13 g/mol	[1]
Melting Point	185-191 °C	[1]
Boiling Point	252 °C	[1]
pKa	3.86 (Predicted)	[1]
Solubility	Slightly soluble in water.	[1]
Optical Activity	$[\alpha]/D +20.0\pm2.0^\circ$, c = 2 in H ₂ O	[2]
Appearance	White to brown solid	[1]

Experimental Protocols

Detailed methodologies for the determination of the key physicochemical properties of (S)-beta-proline are outlined below. These protocols are based on established methods for amino acid analysis.

Melting Point Determination

The melting point of (S)-beta-proline can be determined using the capillary method with a calibrated melting point apparatus.[\[3\]](#)

Protocol:

- **Sample Preparation:** A small amount of dry, powdered (S)-beta-proline is packed into a capillary tube to a height of 2-3 mm. The tube should be sealed at one end.[\[4\]](#)
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.

- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range represents the melting point.[4]
- Calibration: The accuracy of the thermometer should be verified using certified reference standards.

pKa Determination by Titration

The acid dissociation constant (pKa) of the carboxylic acid group of (S)-beta-proline can be determined by acid-base titration.[5][6][7]

Protocol:

- Solution Preparation: A solution of (S)-beta-proline of known concentration (e.g., 0.1 M) is prepared in deionized water.
- Titration Setup: A calibrated pH meter is immersed in the amino acid solution, which is continuously stirred. A standardized solution of a strong base (e.g., 0.1 M NaOH) is placed in a burette.[6]
- Titration: The NaOH solution is added to the (S)-beta-proline solution in small, precise increments. After each addition, the solution is allowed to equilibrate, and the pH is recorded. [8]
- Data Analysis: A titration curve is generated by plotting the recorded pH values against the volume of NaOH added.
- pKa Determination: The pKa value corresponds to the pH at the half-equivalence point, which is the point on the curve where half of the carboxylic acid groups have been neutralized. This is typically the midpoint of the buffering region on the titration curve.[7]

Solubility Determination

The solubility of (S)-beta-proline in various solvents can be determined using the isothermal equilibrium method.[9][10][11]

Protocol:

- Sample Preparation: An excess amount of solid (S)-beta-proline is added to a known volume of the desired solvent (e.g., water, ethanol) in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached (typically 24-48 hours).[\[10\]](#)
- Phase Separation: The undissolved solid is separated from the saturated solution by centrifugation or filtration.
- Concentration Analysis: The concentration of (S)-beta-proline in the clear, saturated solution is determined using a suitable analytical technique, such as high-performance liquid chromatography (HPLC) or by evaporating the solvent and weighing the residue.[\[10\]](#)
- Solubility Calculation: The solubility is expressed as the mass of solute per volume or mass of solvent (e.g., g/100 mL or g/100 g).

Optical Rotation Measurement

The specific rotation of (S)-beta-proline is measured using a polarimeter.[\[12\]](#)[\[13\]](#)[\[14\]](#)

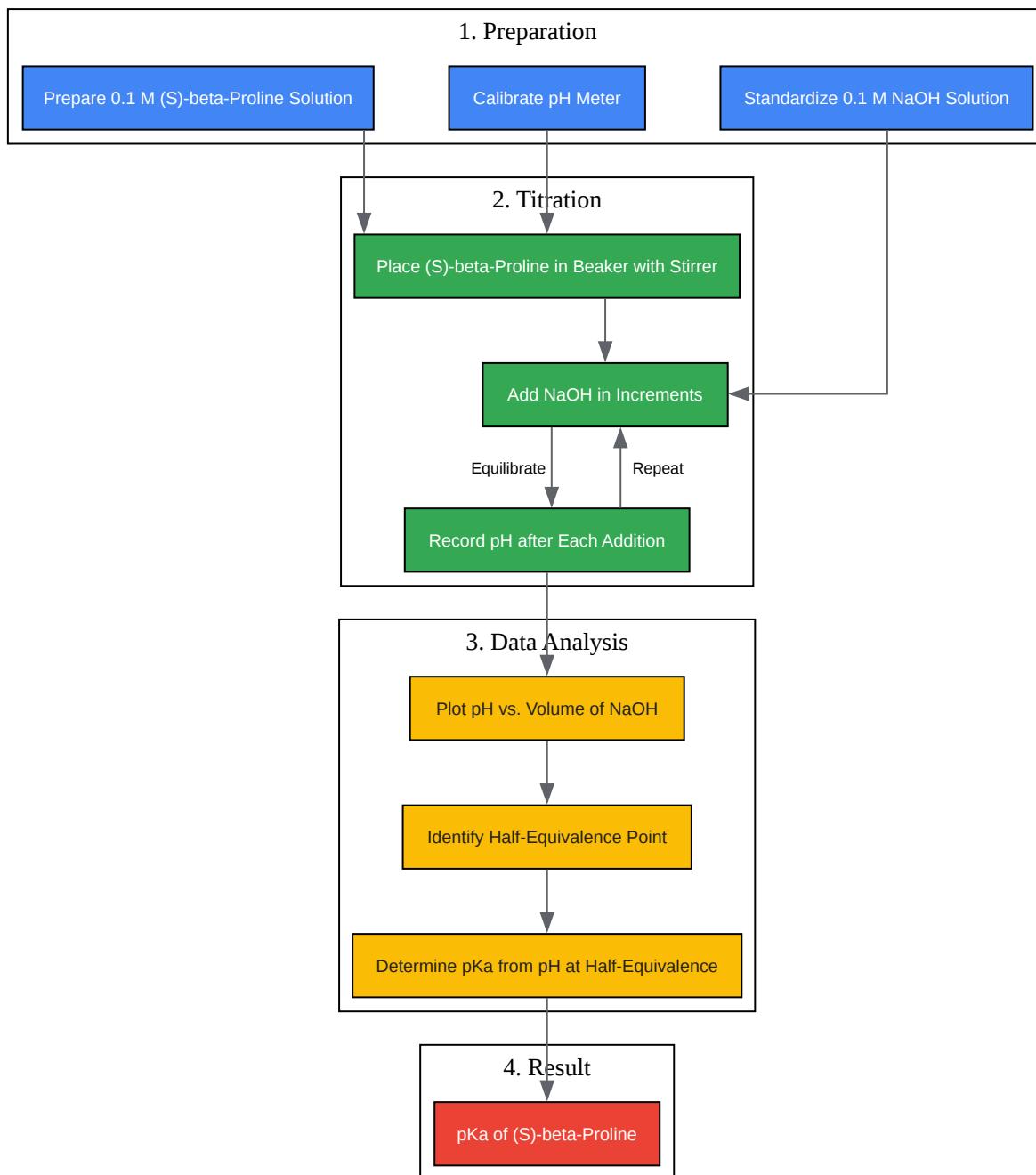
Protocol:

- Solution Preparation: A solution of (S)-beta-proline is prepared at a known concentration (c) in a specified solvent (e.g., water).[\[12\]](#)
- Polarimeter Setup: The polarimeter is calibrated, and the sample cell of a known path length (l) is filled with the prepared solution.
- Measurement: Monochromatic light (typically the sodium D-line at 589 nm) is passed through the sample, and the observed angle of rotation (α) is measured at a specific temperature (T).[\[15\]](#)
- Specific Rotation Calculation: The specific rotation $[\alpha]$ is calculated using the following formula:[\[14\]](#) $[\alpha]_T^\lambda = \alpha / (l * c)$ where:
 - $[\alpha]$ is the specific rotation
 - T is the temperature in degrees Celsius

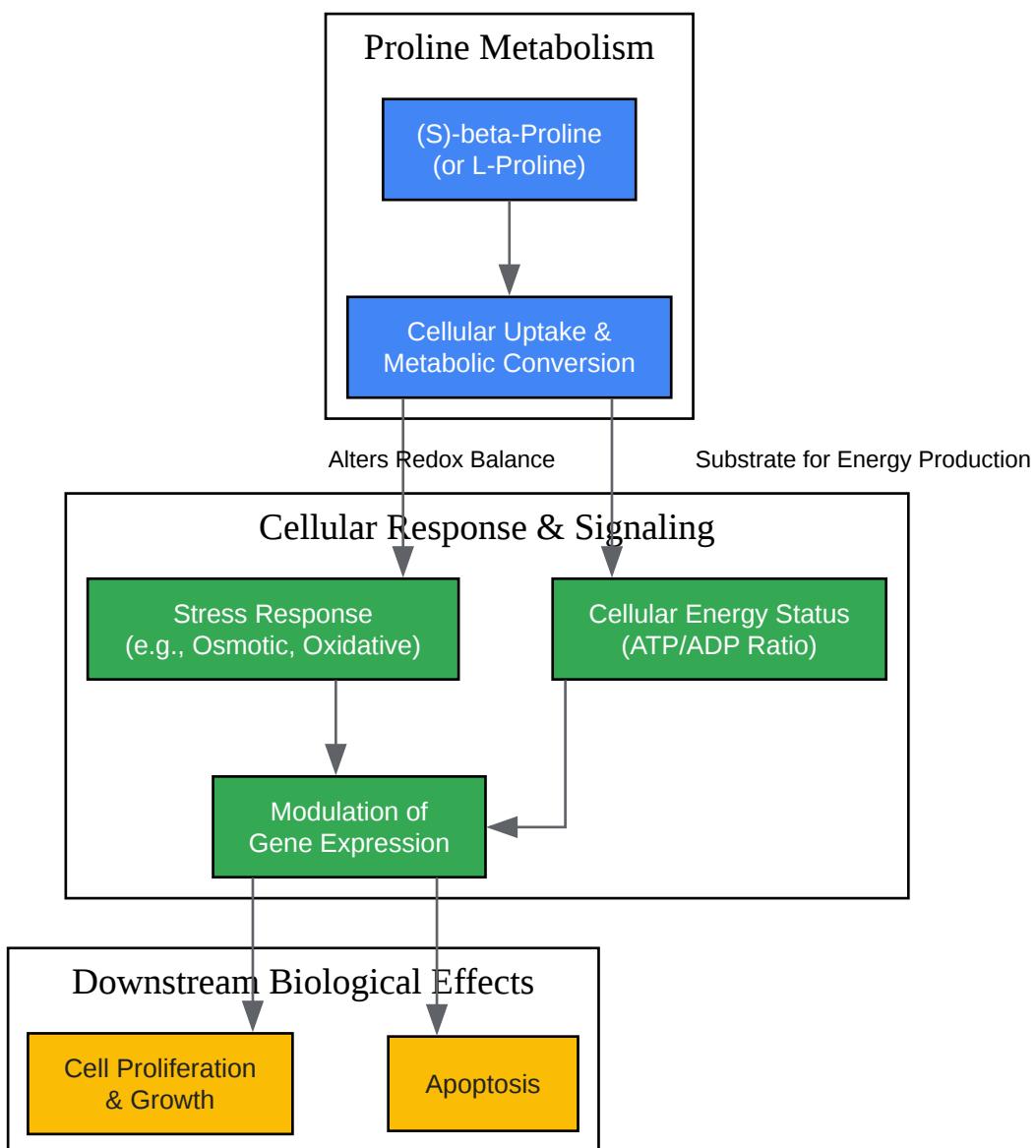
- λ is the wavelength of the light
- α is the observed rotation in degrees
- l is the path length in decimeters
- c is the concentration in g/mL

Visualizations

The following diagrams illustrate key experimental workflows and conceptual relationships relevant to the study of (S)-beta-proline.

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Workflow for pKa Determination of (S)-beta-Proline by Titration.



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